

A Comprehensive Technical Review of 1-Methoxy-3-methylcyclohexane and its Analogs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxy-3-methylcyclohexane

Cat. No.: B2764925

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth review of **1-Methoxy-3-methylcyclohexane**, a saturated ether derivative of a substituted cyclohexane. Due to a notable absence of this specific molecule in extensive peer-reviewed literature, this document establishes a foundational understanding through a detailed examination of its chemical and physical properties, a proposed synthetic route based on established organic chemistry principles, and an overview of the potential biological activities of its broader class of analogs. This guide is intended to serve as a valuable resource for researchers interested in the synthesis, characterization, and potential applications of simple alkoxy cyclohexanes in medicinal chemistry and materials science. While no specific signaling pathways involving this molecule have been identified, a general workflow for its synthesis and subsequent biological screening is presented to guide future research endeavors.

Introduction

The cyclohexane ring is a ubiquitous scaffold in medicinal chemistry, valued for its conformational rigidity and three-dimensional structure, which can provide a bioisosteric replacement for phenyl or other cyclic systems. The introduction of various substituents, such as alkoxy groups, can significantly modulate the physicochemical properties of the cyclohexane core, including lipophilicity, metabolic stability, and receptor-binding interactions. **1-Methoxy-3-methylcyclohexane** represents a simple, chiral derivative within this class of compounds. This

guide aims to consolidate the available information on this molecule and its analogs, providing a technical foundation for its synthesis and potential exploration in drug discovery and other applications.

Physicochemical Properties of 1-Methoxy-3-methylcyclohexane

1-Methoxy-3-methylcyclohexane is a saturated cyclic ether. Its physical and chemical properties are largely dictated by the cyclohexane ring and the methoxy and methyl substituents. The presence of two stereocenters (at C1 and C3) means that this compound can exist as four stereoisomers: (1R,3R), (1S,3S), (1R,3S), and (1S,3R).

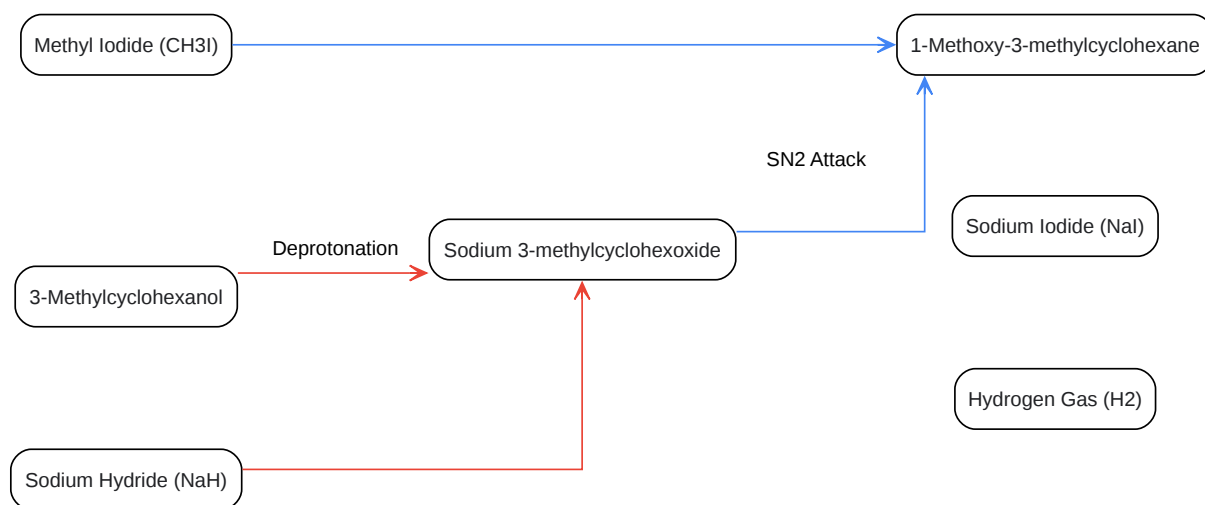
Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
IUPAC Name	1-methoxy-3-methylcyclohexane	PubChem[1]
CAS Number	52204-64-5	PubChem[1]
XLogP3-AA (LogP)	2.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	128.120115130 Da	PubChem[1]
Topological Polar Surface Area	9.2 Å ²	PubChem[1]

Synthesis of 1-Methoxy-3-methylcyclohexane

A robust and widely applicable method for the synthesis of ethers such as **1-Methoxy-3-methylcyclohexane** is the Williamson ether synthesis.[2][3][4] This reaction involves the

nucleophilic substitution (SN2) of an alkyl halide by an alkoxide.^{[2][3]} For the synthesis of **1-Methoxy-3-methylcyclohexane**, the reaction would proceed between the sodium salt of 3-methylcyclohexanol and a methylating agent like methyl iodide.

Proposed Synthetic Scheme



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Caption: Proposed synthesis of **1-Methoxy-3-methylcyclohexane**.

Detailed Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **1-Methoxy-3-methylcyclohexane**, adapted from procedures for similar Williamson ether syntheses.^{[5][6]}

Materials:

- 3-Methylcyclohexanol
- Sodium hydride (NaH), 60% dispersion in mineral oil

- Methyl iodide (CH_3I)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Preparation of the Alkoxide:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add sodium hydride (1.1 eq). The NaH is washed with anhydrous pentane to remove the mineral oil. Anhydrous THF is then added to the flask. 3-Methylcyclohexanol (1.0 eq), dissolved in a small amount of anhydrous THF, is added dropwise to the stirred suspension of NaH in THF at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for 1 hour, or until the evolution of hydrogen gas ceases, indicating the formation of the sodium 3-methylcyclohexoxide.
- **Ether Formation:** The reaction mixture is cooled to 0 °C, and methyl iodide (1.2 eq) is added dropwise. The resulting mixture is then heated to reflux and maintained at this temperature for 12-18 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature and quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The resulting mixture is transferred to a separatory funnel, and the aqueous layer is extracted three times with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by fractional distillation to yield pure **1-Methoxy-3-methylcyclohexane**.

Spectroscopic Characterization

While specific spectra for **1-Methoxy-3-methylcyclohexane** are not readily available in the public domain, the expected spectroscopic features can be predicted based on its structure and data from analogous compounds.

Technique	Expected Features
¹ H NMR	A singlet for the methoxy protons (-OCH ₃) is expected around 3.3 ppm. ^[7] The proton on the carbon bearing the methoxy group (H1) would likely appear as a multiplet. The methyl protons (-CH ₃) at the 3-position would appear as a doublet. The remaining cyclohexyl protons would appear as a series of complex multiplets in the upfield region (typically 1.0-2.0 ppm).
¹³ C NMR	The carbon of the methoxy group is expected to have a chemical shift in the range of 55-60 ppm. ^[7] The carbon attached to the oxygen (C1) would be downfield, likely in the 70-80 ppm range. The carbon with the methyl group (C3) and the methyl carbon itself would have distinct signals, with the remaining four cyclohexane carbons appearing in the aliphatic region.
IR Spectroscopy	A prominent C-O stretching band for the ether linkage is expected in the region of 1070-1150 cm ⁻¹ . C-H stretching bands for the sp ³ hybridized carbons will be observed just below 3000 cm ⁻¹ .
Mass Spectrometry	The molecular ion peak (M ⁺) would be observed at m/z = 128. Common fragmentation patterns for cyclic ethers would be expected, including the loss of the methoxy group or the methyl group.

Potential Biological Activities of Analogs

There is no specific research on the biological activity of **1-Methoxy-3-methylcyclohexane**. However, the broader class of cyclohexane derivatives has been investigated for a range of biological activities. These studies suggest that the cyclohexane scaffold can be a valuable component in the design of new therapeutic agents.

Antimicrobial and Antifungal Activity

Numerous studies have demonstrated that cyclohexane derivatives can exhibit significant antimicrobial properties. For instance, certain cyclohexane triones have been shown to be active against Gram-positive bacteria.[8] Other derivatives have shown activity against a range of bacteria and fungi, with some compounds exhibiting potency comparable to existing antibiotics.[9] The mechanism of action for some of these compounds is thought to involve the disruption of the bacterial cytoplasmic membrane.

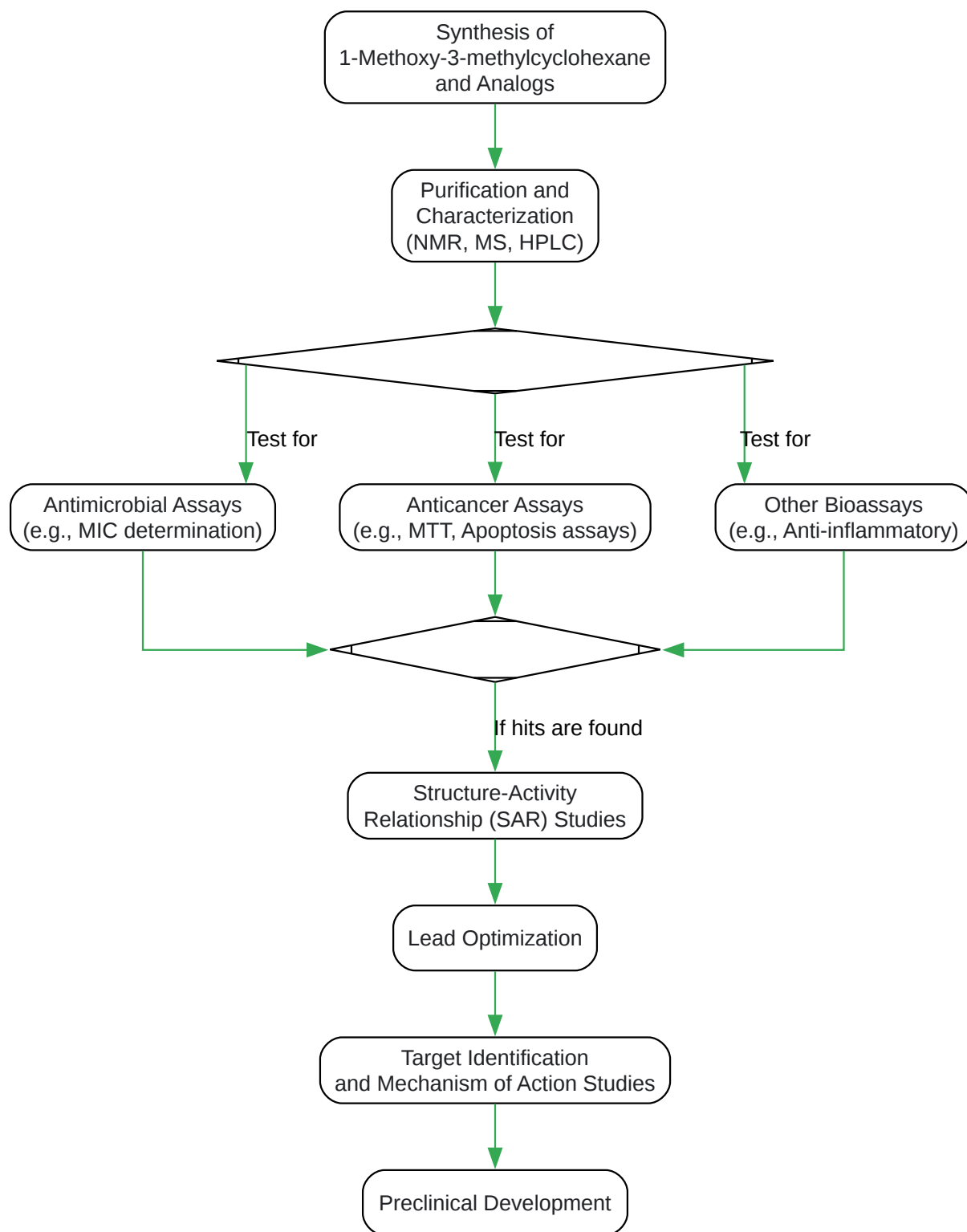
Anticancer and Cytotoxic Activity

The cyclohexane moiety is present in several approved anticancer drugs.[10] Substituted cyclohexane derivatives have been shown to possess antiproliferative and cytotoxic activities against various cancer cell lines. For example, some polyoxygenated cyclohexane compounds have demonstrated remarkable cytotoxic activity against pancreatic and breast cancer cell lines while showing no cytotoxicity towards normal cells.[9]

Signaling Pathways and Future Directions

Currently, there is no published literature that implicates **1-Methoxy-3-methylcyclohexane** or its simple analogs in any specific cellular signaling pathways. The biological activity of more complex cyclohexane-containing molecules is typically attributed to their interaction with specific protein targets, such as enzymes or receptors, which in turn modulates downstream signaling events.

Given the lack of specific biological data for **1-Methoxy-3-methylcyclohexane**, a logical next step for researchers would be to perform a general biological screening to identify any potential activities.



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Caption: A logical workflow for the synthesis and biological screening of **1-Methoxy-3-methylcyclohexane**.

Conclusion

1-Methoxy-3-methylcyclohexane is a simple saturated ether for which there is a paucity of specific scientific literature. This technical guide has provided a comprehensive overview based on the established principles of organic chemistry and the known properties of its structural analogs. A reliable synthetic route via the Williamson ether synthesis has been detailed, and the expected spectroscopic characteristics have been outlined. While no specific biological activities or signaling pathway involvements have been reported, the broader class of cyclohexane derivatives shows promise in areas such as antimicrobial and anticancer research. This guide serves as a foundational document to encourage and facilitate future research into this and related small molecules, providing a roadmap for their synthesis, characterization, and potential biological evaluation.

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- To cite this document: BenchChem. [A Comprehensive Technical Review of 1-Methoxy-3-methylcyclohexane and its Analogs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2764925#literature-review-of-1-methoxy-3-methylcyclohexane-and-its-analogs]

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